

TEAD-IN-12: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: Tead-IN-12

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This document provides an in-depth technical overview of the mechanism of action for **TEAD-IN-12**, a potent, orally active inhibitor of the TEA Domain (TEAD) family of transcription factors. By targeting the core transcriptional machinery of the Hippo signaling pathway, **TEAD-IN-12** represents a promising therapeutic strategy for cancers driven by the oncogenic coactivators YAP and TAZ.

Executive Summary

The Hippo signaling pathway is a critical regulator of organ size, cell proliferation, and apoptosis. Its dysregulation frequently leads to the nuclear accumulation of the transcriptional co-activators Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ). In the nucleus, YAP/TAZ bind to TEAD transcription factors (TEAD1-4), driving the expression of genes that promote cell growth, proliferation, and survival.^{[1][2]} **TEAD-IN-12** is a small molecule inhibitor designed to disrupt this oncogenic YAP/TAZ-TEAD interaction. Evidence suggests it functions as a covalent, allosteric inhibitor that binds to a conserved lipid pocket on TEAD proteins, preventing the protein-protein interaction with YAP/TAZ and suppressing downstream gene transcription.^{[3][4][5]} This guide details the underlying biology,

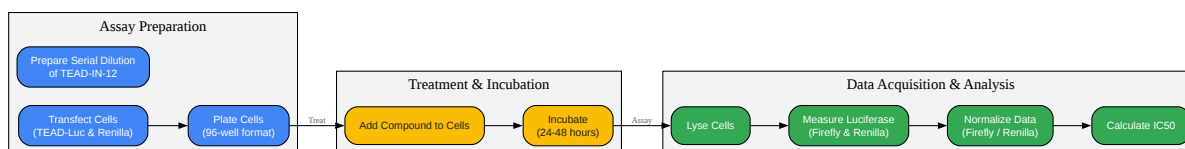
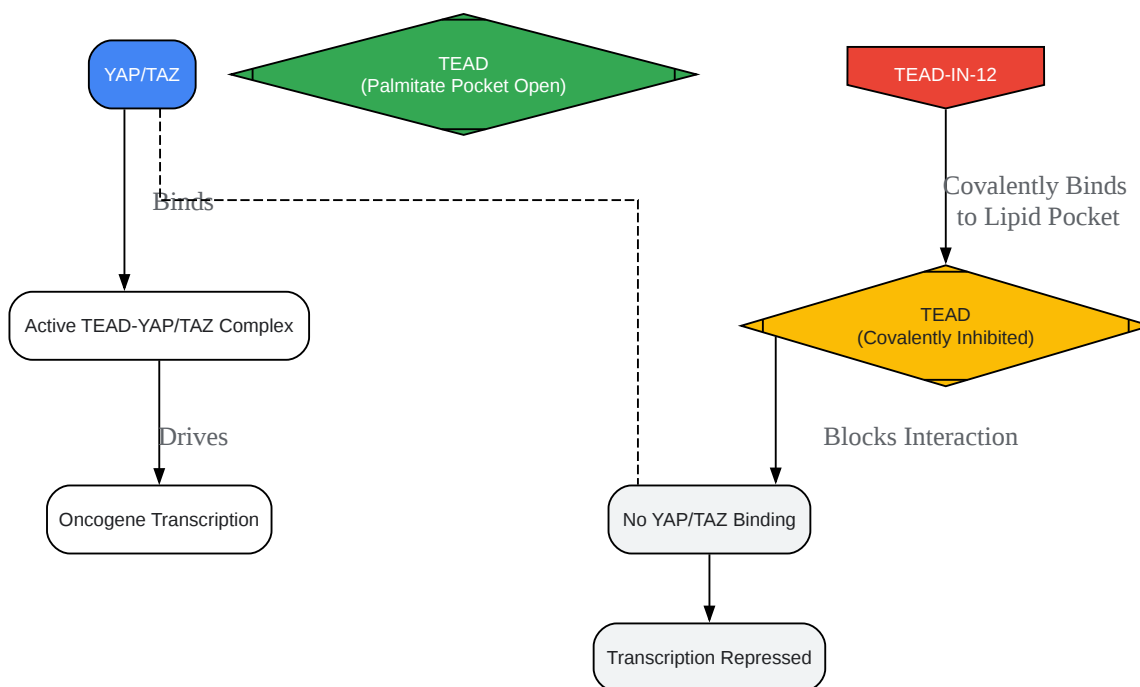
mechanism of inhibition, quantitative data, and the experimental protocols used to characterize this inhibitor.

The Hippo Pathway and TEAD's Central Role

The canonical Hippo pathway consists of a kinase cascade (MST1/2 and LATS1/2) that, when active, phosphorylates YAP and TAZ.^[1] This phosphorylation leads to their cytoplasmic sequestration and subsequent degradation.^[2] In many cancers, this tumor-suppressive kinase cascade is inactivated, leading to an abundance of unphosphorylated YAP/TAZ, which translocate to the nucleus.^{[1][6]}

Once in the nucleus, YAP/TAZ, which lack their own DNA-binding domains, form a transcriptional complex with TEAD proteins.^{[7][8]} This complex is the primary driver of the oncogenic gene expression program. Therefore, inhibiting the formation of the YAP/TAZ-TEAD complex is a key therapeutic strategy for a variety of solid tumors, including malignant mesothelioma, meningioma, and non-small cell lung cancer.^{[8][9]}

TEAD-IN-12 Mechanism of Action



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